

"Multi-kinase inhibitor 1" solution preparation and storage

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Compound of Interest

Compound Name: Multi-kinase inhibitor 1

Cat. No.: B608937

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Application Notes and Protocols: Multi-kinase Inhibitor 1

These application notes provide detailed protocols for the preparation and storage of **Multi-kinase Inhibitor 1**, a potent compound targeting multiple tyrosine kinases. The information is intended for researchers, scientists, and drug development professionals.

Product Information

Synonyms: N-(2-Hydroxyethyl)-4-(6-([4-(trifluoromethoxy)phenyl]amino)-4-pyrimidinyl)benzamide, Benzamide, N-(2-hydroxyethyl)-4-[6-([4-(trifluoromethoxy)phenyl]amino)-4-pyrimidinyl]-[\[1\]](#) Catalog Number: HY-103032[\[2\]](#) CAS Number: 778274-97-8[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **Multi-kinase Inhibitor 1**.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₇ F ₃ N ₄ O ₃	[1]
Molecular Weight	418.369 g/mol	[1]
Purity	99.05%	[2]
Boiling Point	615.9±55.0 °C at 760 mmHg	[1]
Density	1.4±0.1 g/cm ³	[1]
Flash Point	326.3±31.5 °C	[1]

Solution Preparation and Storage Protocols

In Vitro Stock Solution Preparation

Objective: To prepare a high-concentration stock solution of **Multi-kinase Inhibitor 1** for in vitro experiments.

Materials:

- **Multi-kinase Inhibitor 1** powder
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes

Protocol:

- Bring the **Multi-kinase Inhibitor 1** powder and DMSO to room temperature.
- Weigh the desired amount of **Multi-kinase Inhibitor 1** powder in a sterile microcentrifuge tube.

- Add the appropriate volume of DMSO to achieve the desired stock solution concentration (e.g., 10 mM).
- Vortex the solution until the powder is completely dissolved. Gentle heating or sonication can be used to aid dissolution if precipitation occurs.^[2]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[2][3]}

In Vivo Formulation Preparation

Objective: To prepare a working solution of **Multi-kinase Inhibitor 1** for in vivo experiments.

Materials:

- **Multi-kinase Inhibitor 1** stock solution (in DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Protocol:

- Prepare the solvent mixture in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[2]
- Add the required volume of the **Multi-kinase Inhibitor 1** stock solution to the solvent mixture to achieve the desired final concentration.
- Vortex the solution thoroughly to ensure it is homogeneous.
- It is recommended to prepare this working solution fresh on the day of use.^{[2][3]}

Storage Conditions

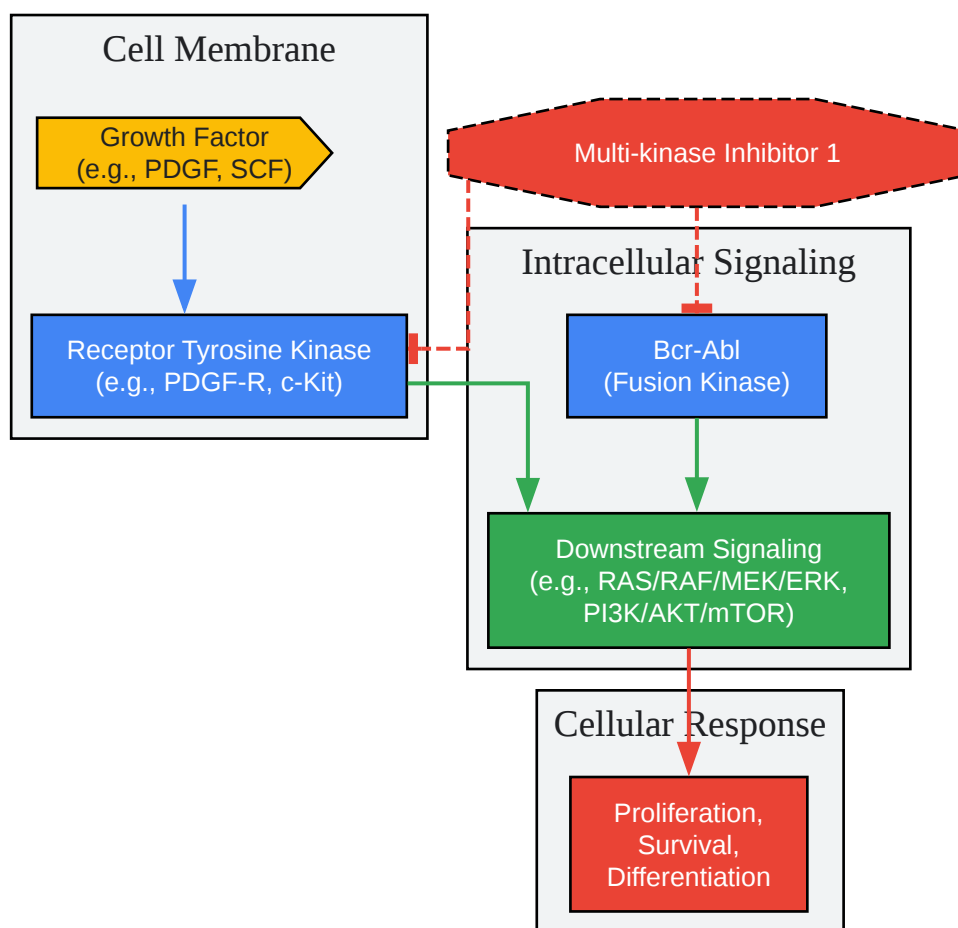
Proper storage is crucial to maintain the stability and activity of **Multi-kinase Inhibitor 1**.

Solution Type	Storage Temperature	Duration	Special Instructions
Stock Solution	-80°C	6 months	Protect from light.[2] [3]
-20°C	1 month	Protect from light.[2] [3]	
Working Solution (In Vivo)	Room Temperature	Same day use	Prepare fresh.[2][3]

Signaling Pathway and Experimental Workflow

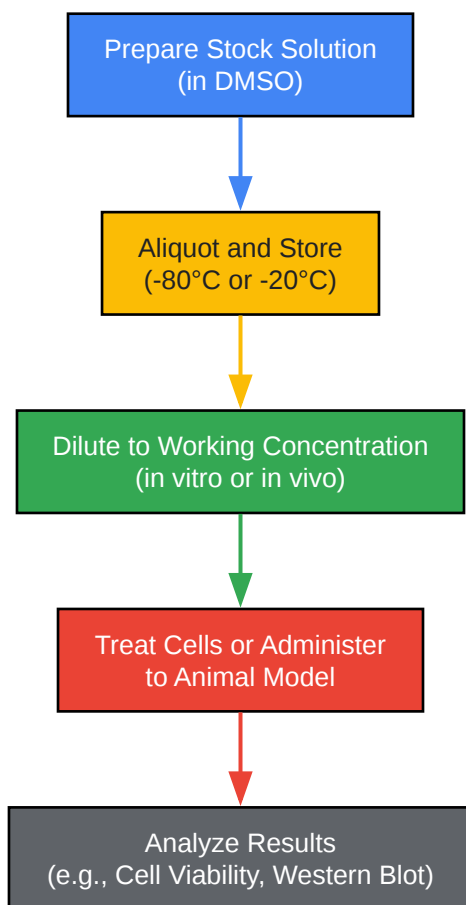
Multi-kinase Inhibitor 1 is a potent inhibitor of several tyrosine kinases, including Platelet-Derived Growth Factor Receptor (PDGF-R), c-Kit, and the fusion kinase Bcr-Abl.[1][2] These kinases are crucial components of signaling pathways that regulate cellular processes such as proliferation, differentiation, and survival. Dysregulation of these pathways is often associated with various diseases, including cancer.

Below is a diagram illustrating the general signaling pathway affected by this inhibitor and a typical experimental workflow for its use.



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Caption: Targeted signaling pathways of **Multi-kinase Inhibitor 1**.



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References

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